

# Nitrosyl Cyanide: A Technical Overview of its Stability, Synthesis, and Properties

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## Compound of Interest

Compound Name: Nitrosyl cyanide

CAS No.: 4343-68-4

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## Introduction

**Nitrosyl cyanide** (ONCN), a reactive blue-green gas, has garnered interest in various chemical contexts, including as a dienophile in organic synthesis and as a putative intermediate in certain biological processes. This technical guide provides a comprehensive overview of the stability of **nitrosyl cyanide** at room temperature, its synthesis, and its key physicochemical properties, with a focus on quantitative data and detailed experimental methodologies.

## Stability at Room Temperature

**Nitrosyl cyanide** is moderately stable at room temperature. When stored in a glass vessel, it can persist as a blue-green gas for several hours before decomposition.<sup>[1]</sup> However, it is generally prepared at low temperatures and used in situ for subsequent reactions due to its inherent reactivity and potential for decomposition. The impure gas has been reported to be explosive below -20°C.

## Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **nitrosyl cyanide** is presented in the tables below for easy reference and comparison.

Table 1: General Properties of **Nitrosyl Cyanide**

| Property         | Value             | Reference |
|------------------|-------------------|-----------|
| Chemical Formula | CN <sub>2</sub> O | [2]       |
| Molar Mass       | 56.0235 g/mol     | [2]       |
| Appearance       | Blue-green gas    | [3]       |
| Boiling Point    | -40 °C (233 K)    |           |

Table 2: Spectroscopic Data for **Nitrosyl Cyanide**

| Spectroscopic Parameter       | Value                   | Reference |
|-------------------------------|-------------------------|-----------|
| UV-Vis $\lambda_{\text{max}}$ | 738 nm                  | [3]       |
| C $\equiv$ N Stretch (IR)     | 2177.5 cm <sup>-1</sup> | [3]       |
| N=O Stretch (IR)              | 1484.3 cm <sup>-1</sup> | [3]       |
| C-N Stretch (IR)              | 820.0 cm <sup>-1</sup>  | [3]       |
| N=C-N Bend (IR)               | 583.3 cm <sup>-1</sup>  | [3]       |

Table 3: Thermodynamic Data for **Nitrosyl Cyanide**

| Thermodynamic Property       | Value                                             | Reference |
|------------------------------|---------------------------------------------------|-----------|
| C-N Bond Dissociation Energy | 28.8 $\pm$ 2.5 kcal/mol (120.5 $\pm$ 11.5 kJ/mol) | [4]       |

## Experimental Protocols

The primary and most cited method for the synthesis of **nitrosyl cyanide** is the reaction of nitrosyl chloride with silver cyanide at low temperatures.

## Synthesis of Nitrosyl Cyanide

### Principle:

This method involves the reaction of nitrosyl chloride (NOCl) with silver cyanide (AgCN) in a low-temperature environment to produce **nitrosyl cyanide** gas and solid silver chloride as a byproduct.

### Materials:

- Nitrosyl chloride (NOCl)
- Finely powdered, dry silver cyanide (AgCN)
- Reaction vessel (e.g., a flask or a series of U-tubes)
- Low-temperature bath (e.g., dry ice/acetone, -78 °C)
- Inert gas (optional, for creating an inert atmosphere)
- Stirring apparatus

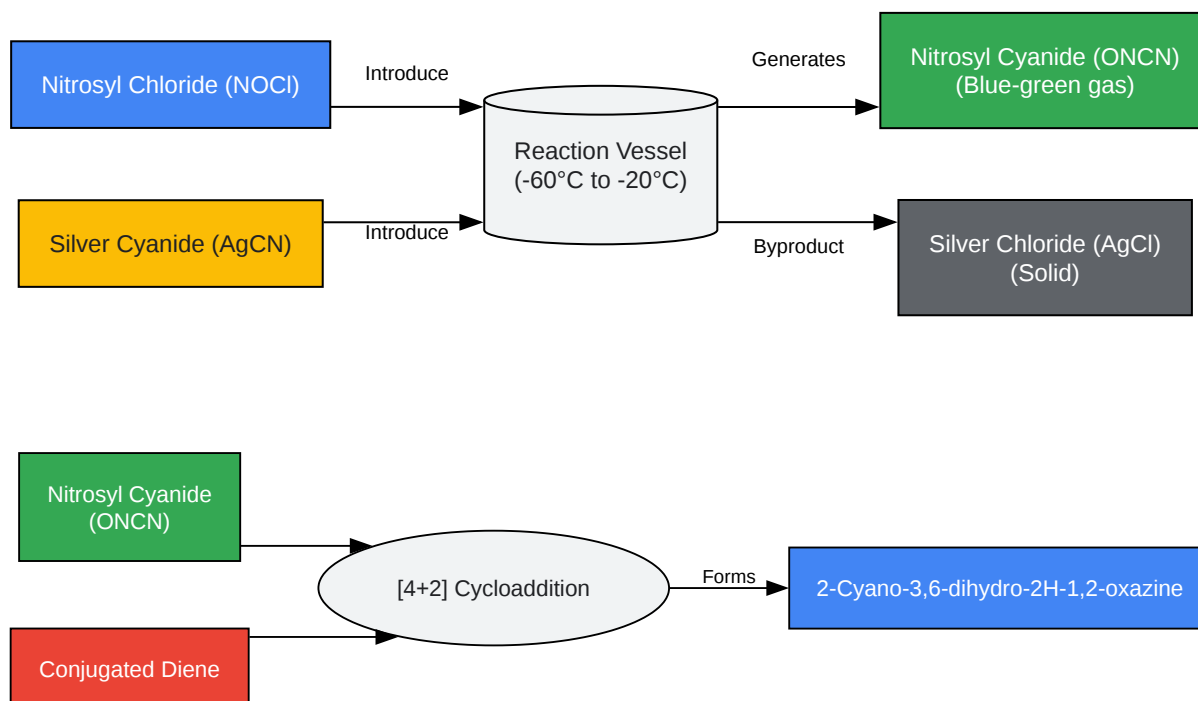
### Procedure:

- Place finely powdered, dry silver cyanide into the reaction vessel.
- Evacuate the vessel or create an inert atmosphere.
- Cool the reaction vessel to a low temperature, typically between -60 °C and -20 °C.[\[1\]](#)
- Introduce nitrosyl chloride into the reaction vessel. This can be done by condensing gaseous NOCl onto the cooled AgCN.[\[1\]](#)
- Allow the mixture to warm gradually while stirring vigorously.
- **Nitrosyl cyanide** will be generated as a blue-green gas, which will fill the reaction vessel.[\[1\]](#)

Caution: Careful attention to the reaction conditions is necessary to avoid explosions, particularly with impure **nitrosyl cyanide**.<sup>[5]</sup>

## Reaction Workflows and Logical Relationships

The synthesis of **nitrosyl cyanide** can be represented as a straightforward chemical reaction. The following diagram illustrates the experimental workflow for its preparation.



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